

Cellular Uptake Mechanisms of Linoleoyl-L-carnitine: An In-depth Technical Guide

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Compound of Interest

Compound Name: 9(Z),12(Z)-Octadecadienoyl-L-Carnitine

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Abstract

Linoleoyl-L-carnitine, a long-chain acylcarnitine, is a pivotal intermediate in cellular energy metabolism, primarily recognized for its role in the transport of linoleic acid into the mitochondrial matrix for β -oxidation. While its intracellular trafficking is well-documented through the carnitine shuttle system, the mechanisms governing its uptake from the extracellular space across the plasma membrane remain a subject of ongoing investigation. This technical guide provides a comprehensive overview of the current understanding of Linoleoyl-L-carnitine's interaction with cells. It delves into the established transport systems for its constituent molecules, L-carnitine and linoleic acid, and explores the emerging evidence of extracellular long-chain acylcarnitines as signaling molecules. Furthermore, this guide presents detailed experimental protocols for studying these processes and summarizes the available quantitative data to facilitate further research in this area.

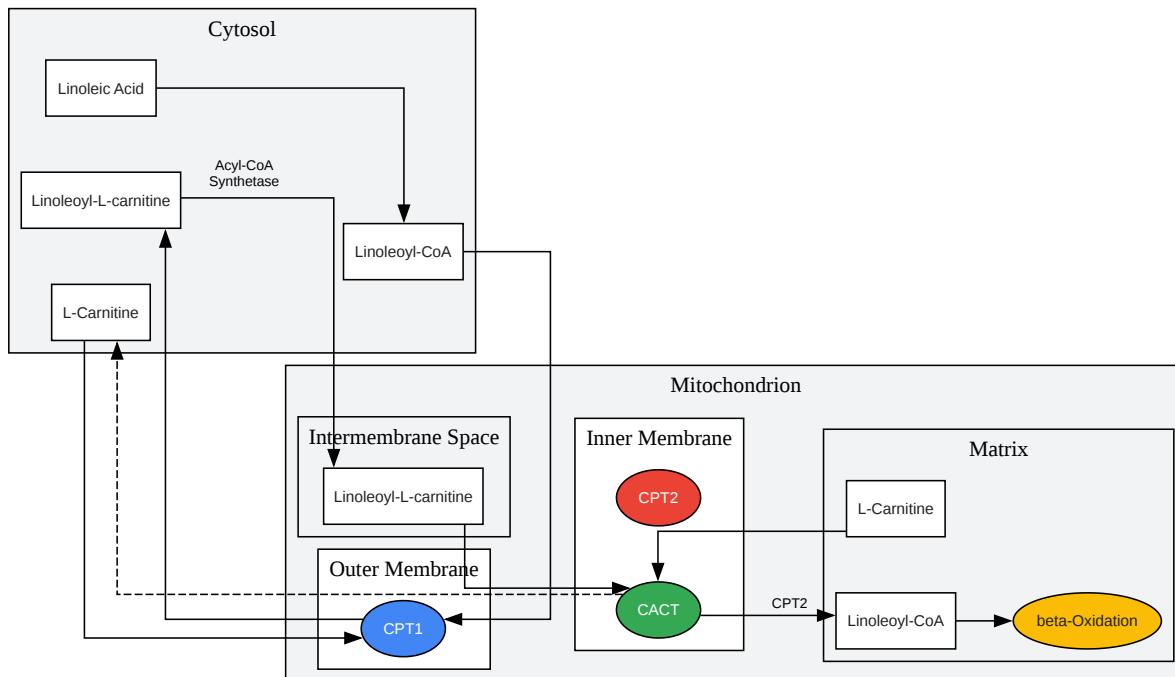
The Established Role of Intracellular Linoleoyl-L-carnitine: The Carnitine Shuttle

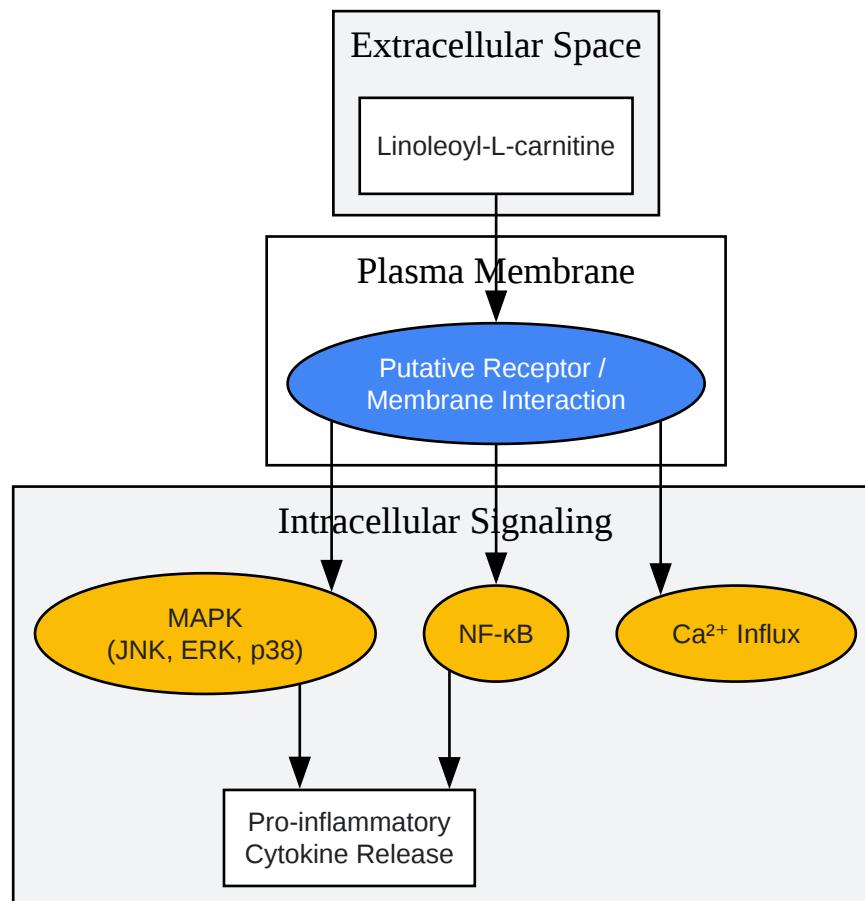
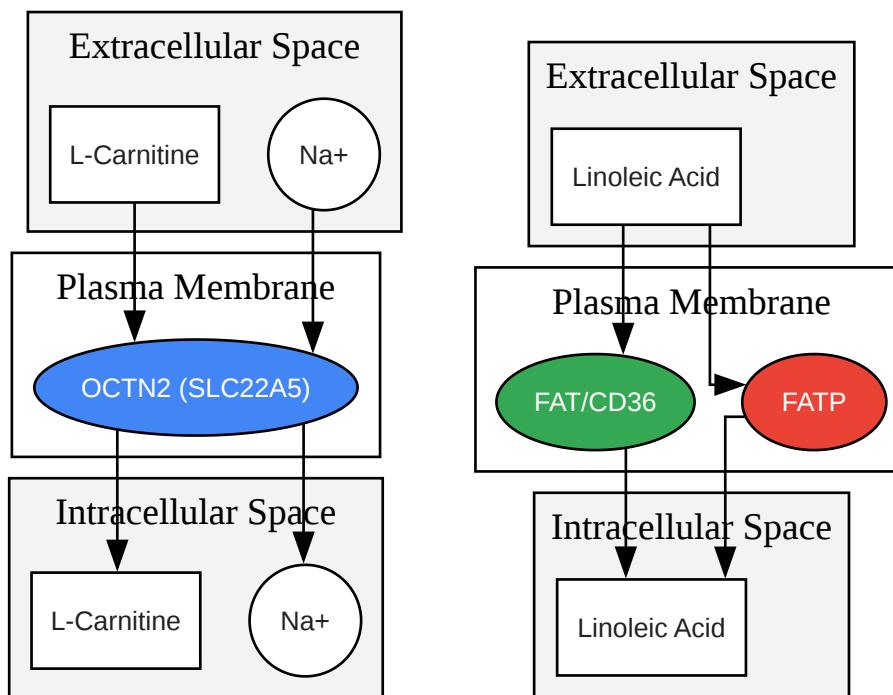
The primary and well-characterized function of Linoleoyl-L-carnitine is as a transiently formed intermediate within the cytoplasm, essential for the transport of long-chain fatty acids into the

mitochondria. This process, known as the carnitine shuttle, is a fundamental step in fatty acid oxidation.

The shuttle involves a series of enzymatic steps:

- Activation of Linoleic Acid: In the cytoplasm, linoleic acid is first activated to Linoleoyl-CoA by the enzyme Acyl-CoA synthetase.
- Formation of Linoleoyl-L-carnitine: The acyl group is then transferred from Coenzyme A to L-carnitine by Carnitine Palmitoyltransferase 1 (CPT1), an enzyme located on the outer mitochondrial membrane. This reaction forms Linoleoyl-L-carnitine.
- Translocation across the Inner Mitochondrial Membrane: Linoleoyl-L-carnitine is then transported across the inner mitochondrial membrane into the mitochondrial matrix by the Carnitine-Acylcarnitine Translocase (CACT).^[1]
- Reformation of Linoleoyl-CoA: Within the matrix, Carnitine Palmitoyltransferase 2 (CPT2) catalyzes the reverse reaction, transferring the linoleoyl group back to Coenzyme A, reforming Linoleoyl-CoA. The released L-carnitine is then transported back to the cytoplasm by CACT.
- β -Oxidation: Linoleoyl-CoA in the mitochondrial matrix is now available to undergo β -oxidation to produce acetyl-CoA, which enters the citric acid cycle for ATP production.





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References

- 1. Nutritional and Hormonal Regulation of Citrate and Carnitine/Acylcarnitine Transporters: Two Mitochondrial Carriers Involved in Fatty Acid Metabolism [mdpi.com]
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